

Technical Support Center: Improving MK-7145 Solubility for In Vitro Assays

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Compound of Interest

Compound Name: MK-7145

Cat. No.: B8288217

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the preparation and handling of the ROMK inhibitor, **MK-7145**, for in vitro and cell-based assays. Below you will find frequently asked questions, detailed troubleshooting guides, experimental protocols, and relevant biological pathway information to ensure accurate and reproducible results.

Frequently Asked Questions (FAQs)

Q1: What is **MK-7145** and what is its primary mechanism of action?

A1: **MK-7145** is a potent and selective oral inhibitor of the Renal Outer Medullary Potassium (ROMK) channel, which is a member of the inward-rectifier potassium channel family (Kir1.1). [1][2] The ROMK channel plays a crucial role in potassium homeostasis in the kidneys. [2][3] By inhibiting ROMK, **MK-7145** effectively blocks potassium recycling in the thick ascending loop of Henle and potassium secretion in the cortical collecting duct. [2][3] This dual action leads to diuretic and natriuretic effects, making it a target for the treatment of hypertension and heart failure. [2][4]

Q2: What is the known solubility of **MK-7145**?

A2: **MK-7145** is known to have limited aqueous solubility. Available data indicates an aqueous solubility of at least 1 mg/mL, though the exact conditions for this measurement are not specified. [3] It is readily soluble in dimethyl sulfoxide (DMSO), with a reported solubility of 10 mM. [5]

Q3: What are the initial signs of **MK-7145** precipitation in my in vitro assay?

A3: Precipitation of **MK-7145** in your assay can manifest as visible particulate matter, cloudiness, or turbidity in the culture medium after the compound is added.^[6] This can lead to inaccurate and non-reproducible experimental outcomes as the effective concentration of the inhibitor will be lower than intended.

Q4: Why is it critical to maintain the final DMSO concentration below a certain threshold in cell-based assays?

A4: While DMSO is an excellent solvent for many poorly soluble compounds like **MK-7145**, it can exhibit toxicity to cells at higher concentrations. Generally, it is recommended to keep the final DMSO concentration in cell culture media at or below 0.5% (v/v) to minimize any confounding solvent-induced effects on cell viability and function.^[7] It is always crucial to include a vehicle control (media with the same final DMSO concentration without the compound) in your experiments.^[7]

Troubleshooting Guide: MK-7145 Precipitation

Encountering precipitation of **MK-7145** in your experimental setup can be a significant hurdle. This guide provides a systematic approach to troubleshoot and resolve this issue.

Problem: MK-7145 precipitates out of solution upon dilution into aqueous assay buffer or cell culture medium.

Initial Steps:

- **Visual Confirmation:** Carefully inspect the solution for any signs of precipitation (e.g., cloudiness, crystals, or film).
- **Centrifugation:** Briefly centrifuge the solution to see if a pellet forms, which would confirm the presence of insoluble material.

Potential Causes and Solutions:

Potential Cause	Recommended Solution
Exceeding Aqueous Solubility Limit	<p>The most common reason for precipitation is that the final concentration of MK-7145 in the aqueous buffer is above its solubility limit.</p> <p>Solution: Test a range of lower final concentrations of MK-7145 to find a concentration that remains in solution.</p>
"Salting Out" Effect	<p>The high salt concentration in some buffers and cell culture media can decrease the solubility of organic compounds. Solution: If possible, prepare the final dilution in a low-salt buffer or even sterile water immediately before adding it to the final assay medium. Perform this step with vigorous mixing to ensure rapid dispersion.</p>
Localized High Concentration during Dilution	<p>Adding a concentrated DMSO stock directly to the full volume of aqueous buffer can create localized areas of high compound concentration, leading to precipitation before it can be fully dispersed. Solution: Employ a serial dilution method. First, create an intermediate dilution of the MK-7145 stock in your assay buffer or media, and then perform the final dilution. Ensure rapid and thorough mixing at each step.</p> <p>[7]</p>
Temperature Effects	<p>The solubility of many compounds is temperature-dependent. A decrease in temperature can lead to precipitation. Solution: Pre-warm your cell culture medium or assay buffer to 37°C before adding the MK-7145 stock solution.[7]</p>
pH-Dependent Solubility	<p>The solubility of ionizable compounds can be significantly influenced by the pH of the solution. Solution: While specific pH-solubility data for MK-7145 is not readily available, you can empirically test the solubility in buffers with</p>

slightly different pH values (e.g., pH 7.2, 7.4, 7.6) to identify a more optimal condition, ensuring the chosen pH is compatible with your assay system.

Data Presentation: MK-7145 Physicochemical and Solubility Data

Property	Value	Reference
Molecular Weight	466.53 g/mol	[5]
Chemical Formula	C ₂₆ H ₃₀ N ₂ O ₆	[5]
Appearance	Solid	[5]
CAS Number	1255204-84-2	[5]
Aqueous Solubility	≥ 1 mg/mL	[3]
Solubility in DMSO	10 mM	[5]
IC ₅₀ (ROMK)	68 nM	[5]

Experimental Protocols

Protocol 1: Preparation of a 10 mM MK-7145 Stock Solution in DMSO

This protocol details the steps for preparing a concentrated stock solution of **MK-7145**.

Materials:

- **MK-7145** powder
- Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
- Sterile, low-retention microcentrifuge tubes
- Calibrated analytical balance

- Vortex mixer
- Pipettes and sterile pipette tips

Procedure:

- **Equilibrate:** Allow the vial of **MK-7145** powder to come to room temperature before opening to prevent condensation of moisture.
- **Weighing:** In a clean and calibrated analytical balance, carefully weigh out the desired amount of **MK-7145**. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 0.4665 mg of **MK-7145**.
- **Dissolution:** Transfer the weighed powder to a sterile microcentrifuge tube. Add the calculated volume of anhydrous DMSO to achieve a 10 mM concentration (e.g., 100 μ L of DMSO for 0.4665 mg of **MK-7145**).
- **Mixing:** Tightly cap the tube and vortex thoroughly for 1-2 minutes until the compound is completely dissolved. A clear solution should be obtained. If necessary, brief sonication in a water bath can be used to aid dissolution.
- **Aliquoting and Storage:** To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile, low-retention microcentrifuge tubes. Store the aliquots at -20°C for short-term storage or at -80°C for long-term storage.

Protocol 2: Preparation of MK-7145 Working Solutions for Cell-Based Assays

This protocol describes the dilution of the DMSO stock solution into an aqueous medium for use in cell-based experiments.

Materials:

- 10 mM **MK-7145** stock solution in DMSO
- Pre-warmed (37°C) sterile cell culture medium or assay buffer

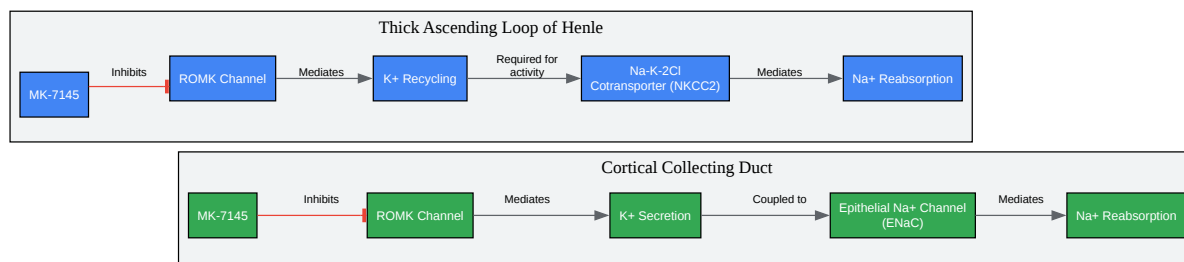
- Sterile microcentrifuge tubes or multi-well plates
- Pipettes and sterile pipette tips

Procedure:

- Determine Final Concentration: Decide on the final concentration of **MK-7145** required for your experiment.
- Calculate Dilutions: Calculate the necessary dilutions to achieve the final concentration while keeping the final DMSO concentration at an acceptable level (e.g., $\leq 0.5\%$).
- Serial Dilution (Recommended):
 - Prepare an intermediate dilution of the 10 mM stock solution in pre-warmed medium. For example, to prepare a 100 μM working solution, you can dilute the 10 mM stock 1:100 (e.g., 1 μL of stock into 99 μL of medium).
 - From this intermediate dilution, perform the final dilution to achieve the desired concentration in your experimental wells.
- Direct Dilution (for lower concentrations):
 - For very low final concentrations, a direct dilution from the stock may be feasible. For instance, to achieve a 1 μM final concentration, you can perform a 1:10,000 dilution. It is advisable to add the small volume of the stock solution to the medium while vortexing or swirling to ensure rapid and even distribution.
- Vehicle Control: Always prepare a vehicle control by adding the same volume of DMSO used for the highest concentration of **MK-7145** to the same final volume of medium.
- Immediate Use: It is recommended to use the prepared working solutions immediately to minimize the risk of precipitation over time.

Mandatory Visualizations

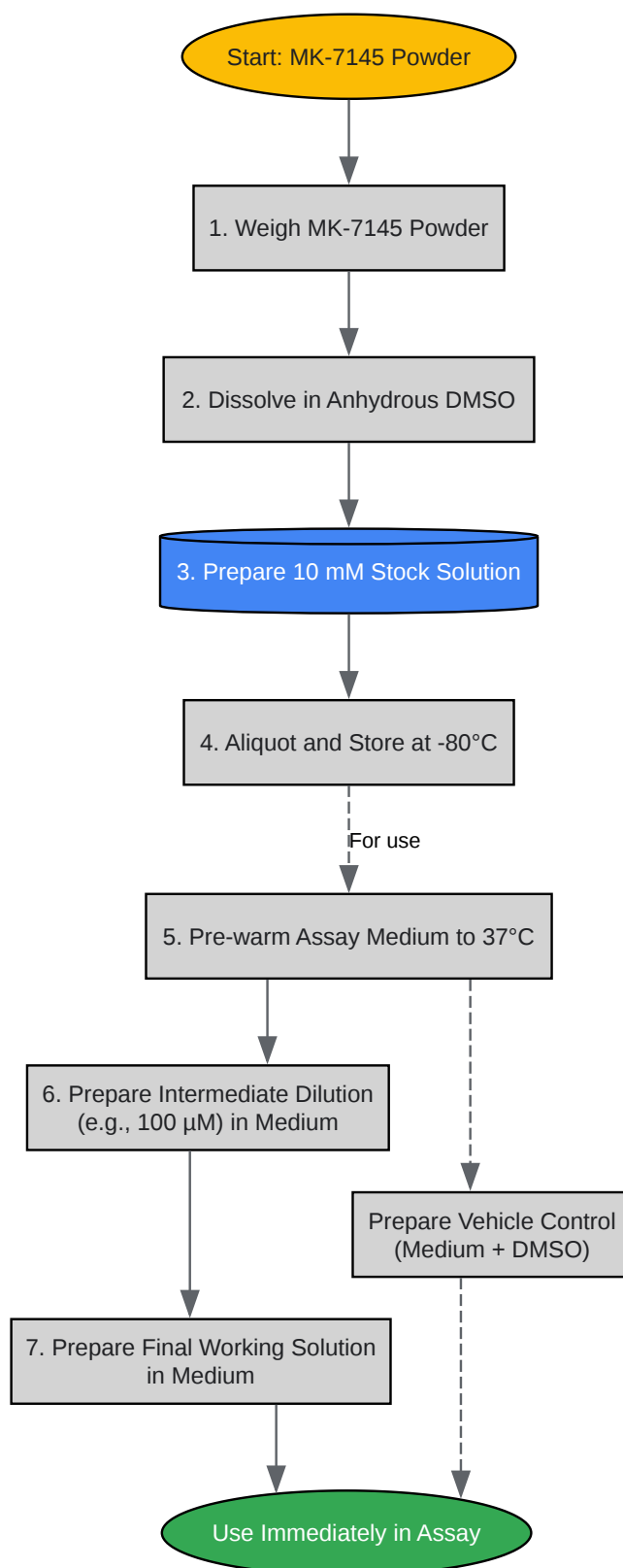
Signaling Pathway of MK-7145 Action in the Kidney



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Caption: Mechanism of action of **MK-7145** in different nephron segments.

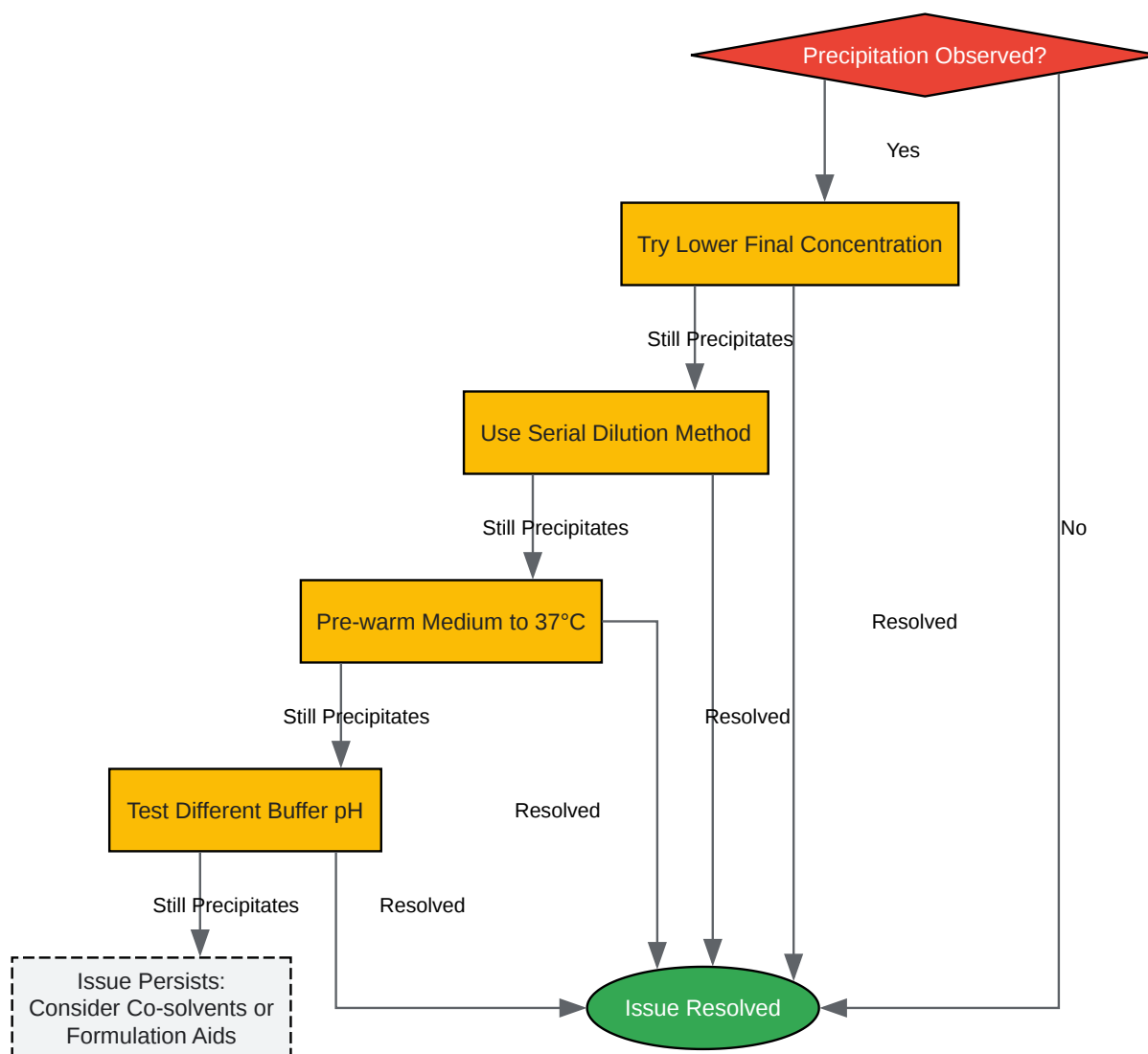
Experimental Workflow for Preparing MK-7145 Working Solutions



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Caption: Recommended workflow for preparing **MK-7145** solutions for in vitro assays.

Troubleshooting Logic for MK-7145 Precipitation



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Caption: A logical approach to troubleshooting **MK-7145** precipitation issues.

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References

- 1. Angiotensin II Inhibits the ROMK-like Small Conductance K Channel in Renal Cortical Collecting Duct during Dietary Potassium Restriction - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Discovery of MK-7145, an Oral Small Molecule ROMK Inhibitor for the Treatment of Hypertension and Heart Failure - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Discovery of MK-7145, an Oral Small Molecule ROMK Inhibitor for the Treatment of Hypertension and Heart Failure - PMC [pmc.ncbi.nlm.nih.gov]
- 4. The Renal Outer Medullary Potassium Channel Inhibitor, MK-7145, Lowers Blood Pressure, and Manifests Features of Bartter's Syndrome Type II Phenotype - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. MK-7145 | ROMK inhibitor | Probechem Biochemicals [probechem.com]
- 6. Troubleshooting Precipitation in Cell Culture: Causes and Solutions [procellsystem.com]
- 7. benchchem.com [benchchem.com]
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